

Application Notes and Protocols: TCS PIM-1 1 In Vitro Assay

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Compound of Interest

Compound Name: TCS PIM-1 1

Cat. No.: B1224100

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Abstract

This document provides a detailed protocol for conducting an in vitro kinase assay to evaluate the inhibitory activity of **TCS PIM-1 1**, a potent and selective ATP-competitive inhibitor of PIM-1 kinase.[1][2][3][4][5] PIM-1 is a serine/threonine kinase that plays a crucial role in cell cycle progression, proliferation, and apoptosis, making it a significant target in cancer research.[1][2][4][6] This application note includes a comprehensive experimental workflow, a summary of the inhibitor's characteristics, and a visual representation of the PIM-1 signaling pathway.

Introduction to TCS PIM-1 1

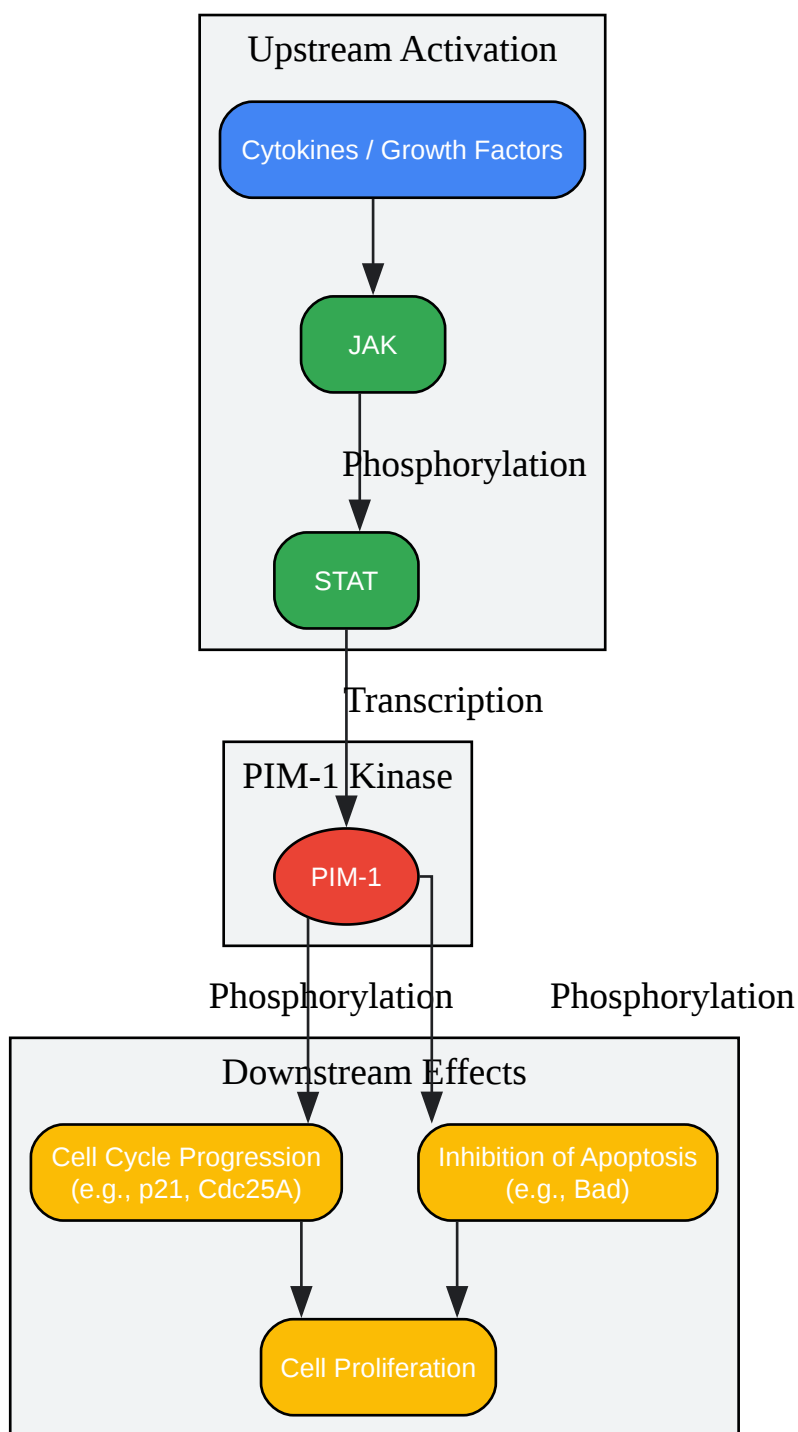
TCS PIM-1 1 is a well-characterized inhibitor of PIM-1 kinase with a reported IC₅₀ value of 50 nM.[1][2][4] It functions as an ATP-competitive inhibitor, binding to the ATP-binding site of the kinase.[1][3][5] Notably, **TCS PIM-1 1** exhibits high selectivity for PIM-1 over other related kinases such as PIM-2 and MEK1/2, with IC₅₀ values for these off-target kinases being greater than 20,000 nM.[1][3][4][5]

Inhibitor Characteristics:

Parameter	Value	Reference
Target	PIM-1 Kinase	[1] [2] [3] [4] [5]
IC50	50 nM	[1] [2] [4]
Mechanism of Action	ATP-competitive	[1] [3] [5]
Selectivity	>400-fold vs. PIM-2 and MEK1/2	[1] [3] [4] [5]
Solubility	Soluble in DMSO	[3] [4] [5]

PIM-1 Signaling Pathway

PIM-1 kinase is a downstream effector of the JAK/STAT signaling pathway, activated by various cytokines and growth factors.[\[1\]](#)[\[7\]](#) Once activated, PIM-1 phosphorylates a range of downstream substrates involved in critical cellular processes.



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Caption: PIM-1 Signaling Pathway.

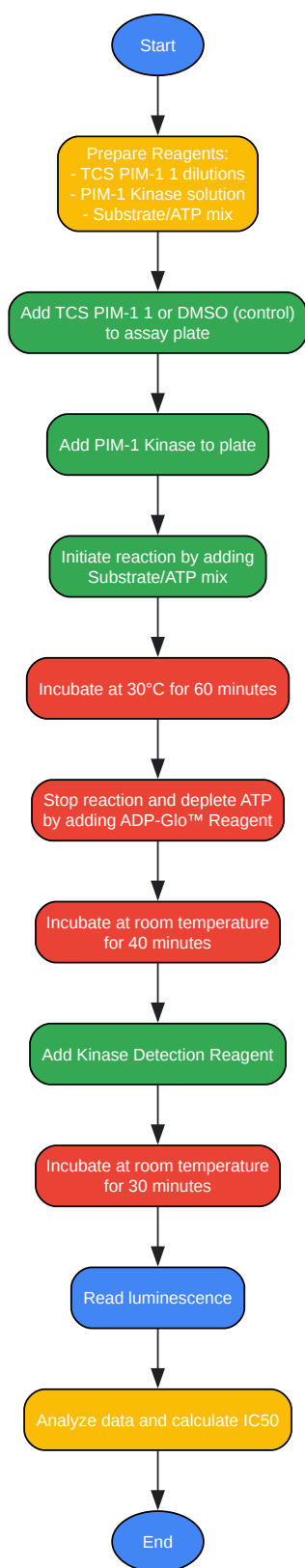
In Vitro Kinase Assay Protocol

This protocol is adapted from commercially available PIM-1 kinase assay kits and is suitable for determining the IC50 value of **TCS PIM-1 1**.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) The assay described here utilizes a luminescence-based method to quantify ADP production, which is directly proportional to kinase activity.

Materials and Reagents

- Enzyme: Recombinant human PIM-1 kinase
- Substrate: PIM-1 substrate peptide (e.g., a peptide derived from Bad or S6K)[\[8\]](#)[\[11\]](#)
- Inhibitor: **TCS PIM-1 1**
- ATP: Adenosine 5'-triphosphate
- Assay Buffer: 40 mM Tris-HCl, pH 7.5, 20 mM MgCl₂, 0.1 mg/ml BSA, 50 μM DTT[\[9\]](#)
- Detection Reagent: ADP-Glo™ Kinase Assay Kit (or similar)
- Plates: White, opaque 96-well or 384-well plates suitable for luminescence readings
- Solvent: DMSO

Experimental Workflow



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